

Anhydrous Calcium Periodate: A Technical Overview

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Compound of Interest

Compound Name: Calcium periodate

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This document provides a concise summary of the fundamental physicochemical properties of anhydrous **calcium periodate**, an inorganic compound recognized for its potent oxidizing capabilities.

Core Compound Data

Anhydrous **calcium periodate** is an inorganic salt composed of calcium cations (Ca^{2+}) and periodate anions (IO_4^-). Its chemical structure and properties make it a subject of interest in various chemical applications.

The key quantitative data for anhydrous **calcium periodate** is summarized in the table below for ease of reference and comparison.

Parameter	Value	Source
Molecular Formula	$\text{Ca}(\text{IO}_4)_2$ or CaI_2O_8	[1] [2]
Molecular Weight	421.88 g/mol	[1] [2]
IUPAC Name	calcium diperiodate	[1] [2]
CAS Number	22700-17-0	[1] [2]

Hydrated Forms of Calcium Periodate

It is important for researchers to be aware that **calcium periodate** can also exist in various hydrated forms. These forms incorporate water molecules into their crystalline structure, which alters their molecular weight and chemical formula. The table below details the most commonly cited hydrated forms.

Hydrated Form	Molecular Formula	Molecular Weight
Tetrahydrate	$\text{Ca}_3(\text{H}_2\text{IO}_6)_2 \cdot 4\text{H}_2\text{O}$	640.11 g/mol [2]
A Hydrated Form	$\text{CaH}_2\text{I}_2\text{O}_9$	439.9 g/mol [3]

The presence of multiple hydrated states underscores the importance of specifying the exact form of **calcium periodate** being used in experimental protocols to ensure accuracy and reproducibility of results. The anhydrous form, $\text{Ca}(\text{IO}_4)_2$, is the primary subject of this guide.[2]

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References

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